

Biological Targets of YU142670: An In-depth Technical Guide

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Compound of Interest

Compound Name: YU142670
CAS No.: 133847-06-0
Cat. No.: B1683525

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Introduction

YU142670 is a small molecule inhibitor that has been identified as a selective antagonist of inositol polyphosphate 5-phosphatase OCRL (Oculocerebrorenal syndrome of Lowe). OCRL is a key enzyme in the phosphoinositide signaling pathway, responsible for the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PI(4,5)P₂) and phosphatidylinositol 3,4,5-trisphosphate (PI(3,4,5)P₃). Dysregulation of OCRL activity is associated with the rare X-linked genetic disorder Lowe syndrome, characterized by vision problems, intellectual disabilities, and kidney dysfunction. This technical guide provides a comprehensive overview of the known biological targets of **YU142670**, its quantitative interaction data, detailed experimental protocols for key assays, and a visualization of the associated signaling pathway.

Known Biological Targets and Quantitative Data

The primary biological target of **YU142670** is OCRL. It has also been shown to inhibit the related inositol 5-phosphatase INPP5B.^{[1][2]} The inhibitory activity of **YU142670** has been quantified using biochemical assays, with the following key parameters reported:

Target	Assay Type	Parameter	Value (μM)	Substrate	Reference
OCRL	Malachite Green Assay	IC ₅₀	0.71	diC16 PI(4,5)P ₂	[1]
INPP5B	Malachite Green Assay	IC ₅₀	1.78	diC16 PI(4,5)P ₂	[1]

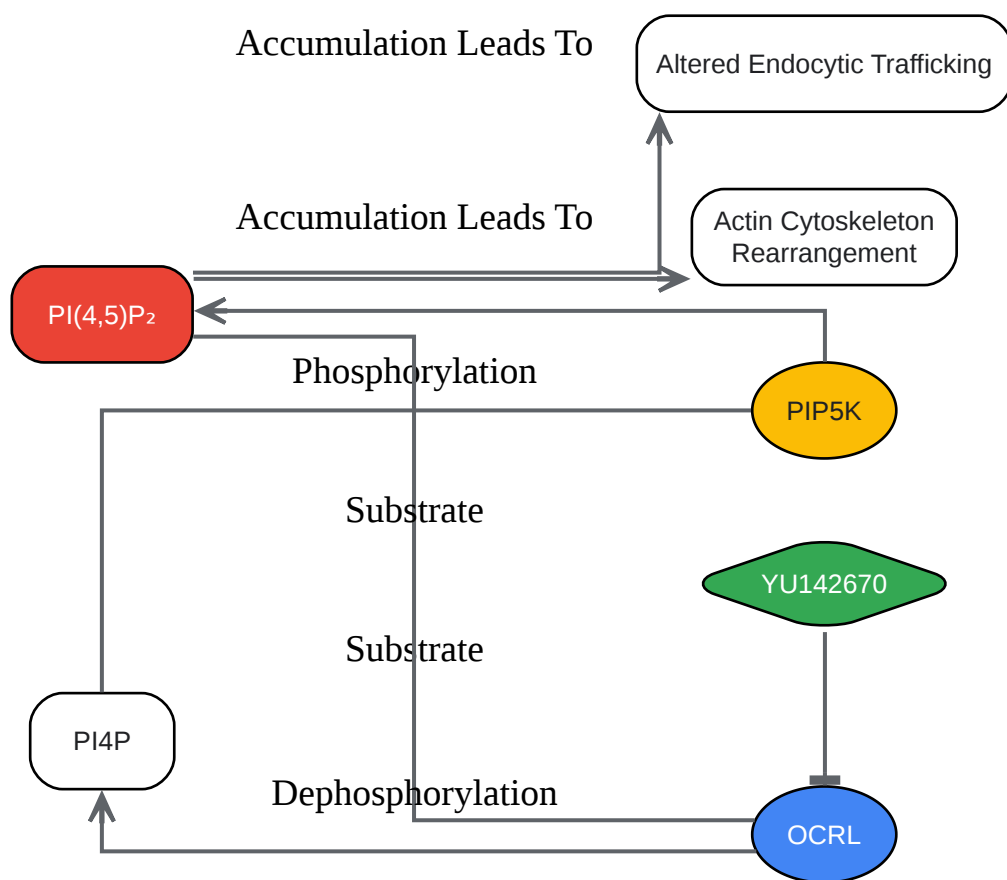
Binding Affinity Data:

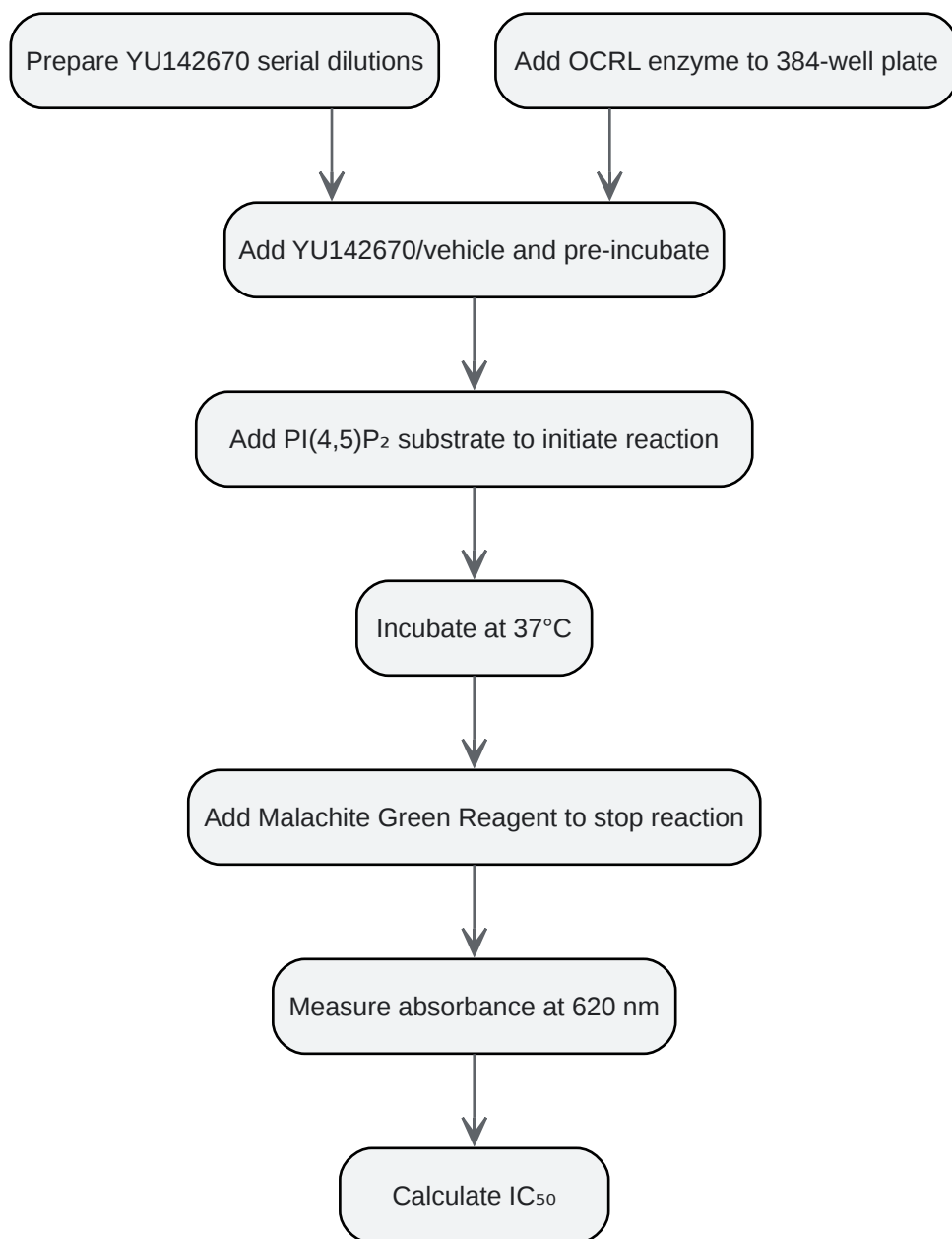
Direct binding of **YU142670** to the catalytic domain of INPP5B has been measured by Isothermal Titration Calorimetry (ITC).

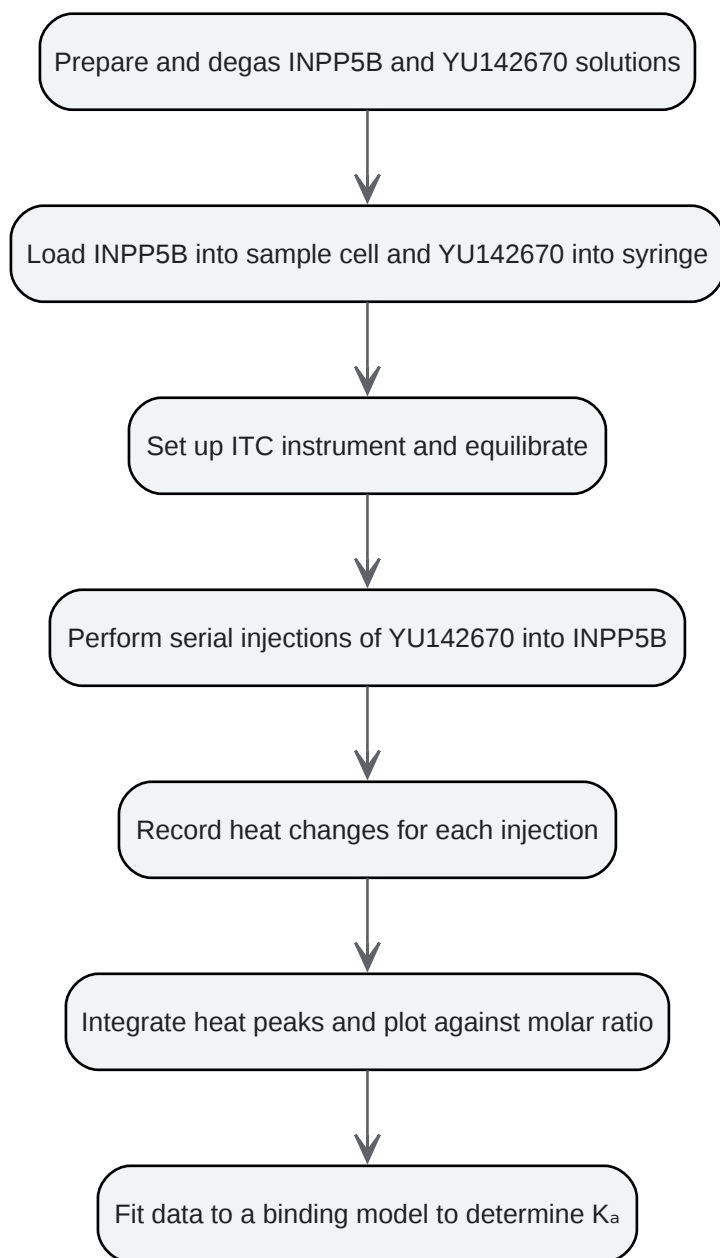
Target	Assay Type	Parameter	Value	Reference
INPP5B (catalytic domain)	Isothermal Titration Calorimetry	K _a	2.35 × 10 ⁵ M ⁻¹	[1][2]

Signaling Pathway Modulated by YU142670

YU142670 exerts its biological effects by inhibiting OCRL, a critical enzyme in phosphoinositide metabolism. OCRL dephosphorylates PI(4,5)P₂ at the 5-position of the inositol ring, yielding phosphatidylinositol 4-phosphate (PI4P). Inhibition of OCRL by **YU142670** leads to the accumulation of PI(4,5)P₂ at various cellular membranes, including the plasma membrane and endosomes.[3] This accumulation has significant downstream consequences, impacting cellular processes such as endocytic trafficking and actin cytoskeleton dynamics.[3][4]







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